

Inter-laboratory Comparison of Allyl Octanoate Analysis: A Researcher's Guide

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Compound of Interest

Compound Name: *Allyl octanoate*

Cat. No.: *B1584829*

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For researchers, scientists, and professionals in drug development and the flavor and fragrance industries, ensuring the accuracy, precision, and comparability of analytical results is fundamental. Inter-laboratory comparisons (ILCs), or proficiency tests (PTs), are essential for validating analytical methods, demonstrating laboratory competence, and ensuring data reliability across different sites.^{[1][2]} This guide provides an objective comparison of expected performance for the analysis of **Allyl Octanoate**, a common flavor and fragrance agent, using Gas Chromatography-Mass Spectrometry (GC-MS), supported by representative experimental data and detailed protocols.

Data Presentation: Inter-laboratory Study Results

An inter-laboratory study involves distributing a homogenous sample to multiple laboratories to assess their performance in analyzing a specific analyte.^[3] The results are then statistically analyzed to determine the consensus value and evaluate each participant's performance.^[1] Key statistical measures include the Z-score, which compares a laboratory's result to the consensus mean, and the coefficient of variation (CV%), which measures the relative variability.^[4]

The following table summarizes typical, yet illustrative, quantitative data from a hypothetical inter-laboratory comparison for the analysis of **Allyl Octanoate** in a liquid matrix. The assigned value for the sample is 50.0 mg/L.

Table 1: Hypothetical Inter-laboratory Comparison Data for **Allyl Octanoate** (Assigned Value: 50.0 mg/L)

Laboratory ID	Measured Conc. (mg/L)	Mean (mg/L)	Std. Dev. (n=3)	CV (%)	Recovery (%)	Z-Score*	Performance
Lab-01	51.2, 50.8, 51.5	51.17	0.35	0.68	102.3	0.53	Satisfactory
Lab-02	48.5, 49.1, 48.8	48.80	0.30	0.61	97.6	-0.55	Satisfactory
Lab-03	55.1, 54.5, 54.9	54.83	0.31	0.57	109.7	2.20	Questionable
Lab-04	49.5, 50.1, 49.8	49.80	0.30	0.60	99.6	-0.09	Satisfactory
Lab-05	45.2, 45.9, 45.5	45.53	0.35	0.77	91.1	-2.03	Unsatisfactory
Lab-06	50.5, 50.1, 50.3	50.30	0.20	0.40	100.6	0.14	Satisfactory
Lab-07	47.9, 48.2, 48.5	48.20	0.30	0.62	96.4	-0.82	Satisfactory
Lab-08	52.1, 51.8, 52.4	52.10	0.30	0.58	104.2	0.95	Satisfactory
Consensus Mean	50.12						
Overall Std. Dev.	2.20						

*Note: Z-scores are calculated using the formula: $Z = (x - X) / \sigma$, where x is the laboratory's mean, X is the consensus mean, and σ is the overall standard deviation. A Z-score between -2.0 and +2.0 is generally considered satisfactory.[4]

Experimental Protocols

The most common and robust method for analyzing volatile esters like **Allyl Octanoate** is Gas Chromatography-Mass Spectrometry (GC-MS).[5] It offers excellent separation and definitive identification.[6]

1. Principle

A liquid sample containing **Allyl Octanoate** is extracted into an organic solvent. An internal standard is added for accurate quantification. The extract is injected into a GC-MS system, where the compound is separated from other matrix components based on its volatility and interaction with the GC column's stationary phase. The separated compound then enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification, while the chromatographic peak area is used for quantification.[7]

2. Reagents and Materials

- **Allyl Octanoate** certified reference standard (>99% purity)
- Internal Standard (IS), e.g., Methyl Decanoate or Ethyl Heptanoate
- Hexane or Dichloromethane (HPLC or GC grade)
- Anhydrous Sodium Sulfate
- Deionized Water
- Volumetric flasks, pipettes, and vials

3. Sample Preparation (Liquid-Liquid Extraction)

- Pipette 5.0 mL of the aqueous sample into a 15 mL screw-cap tube.

- Spike the sample with a known concentration of the internal standard solution.
- Add 2.0 mL of hexane to the tube.
- Cap the tube securely and vortex for 2 minutes to ensure thorough mixing.
- Centrifuge at 3000 rpm for 5 minutes to separate the layers.
- Carefully transfer the upper organic layer (hexane) to a clean vial containing a small amount of anhydrous sodium sulfate to remove residual water.
- Transfer the dried extract to a 2 mL autosampler vial for GC-MS analysis.

4. GC-MS Instrumental Parameters

Parameter	Setting
Gas Chromatograph	Agilent 7890B or equivalent
Injector	Split/Splitless, 250 °C, Split ratio 20:1
Injection Volume	1 µL
Carrier Gas	Helium, constant flow rate of 1.2 mL/min
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film) or equivalent
Oven Program	Start at 60°C (hold 2 min), ramp to 240°C at 10°C/min, hold for 5 min
Mass Spectrometer	Agilent 5977A or equivalent
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM) & Full Scan (m/z 40-300)
SIM Ions (Allyl Octanoate)	m/z: 41, 55, 73, 143 (Quantifier: 143)
SIM Ions (IS - Methyl Decanoate)	m/z: 74, 87, 143 (Quantifier: 87)

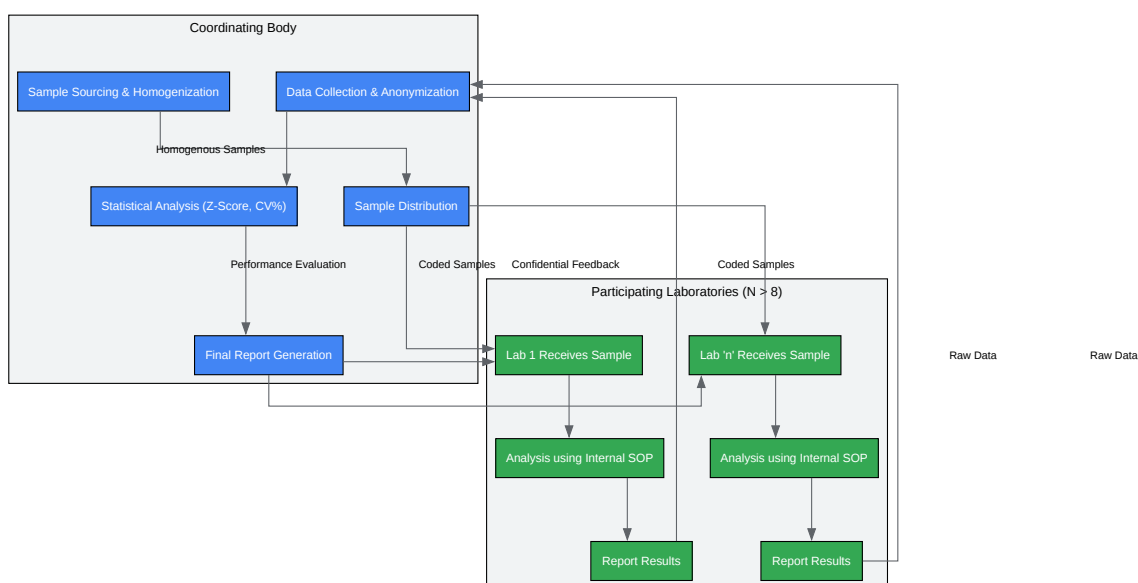
5. Calibration and Quantification

- Prepare a series of calibration standards of **Allyl Octanoate** (e.g., 5, 10, 25, 50, 100 mg/L) in the same matrix as the samples.
- Spike each standard and blank with the internal standard at the same concentration used for the samples.
- Process the standards using the same extraction procedure.
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration. The linearity should have a correlation

coefficient (R^2) > 0.995.

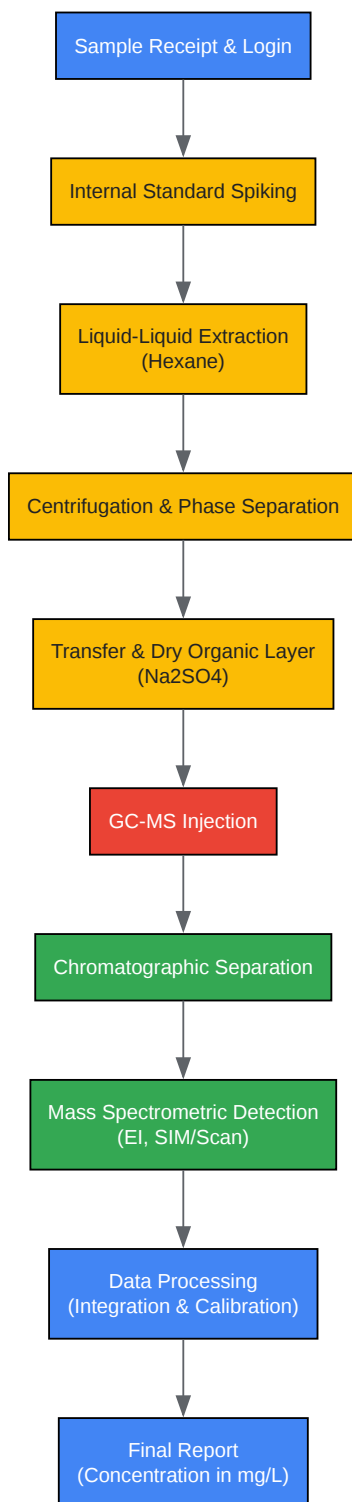
Mandatory Visualization

The following diagrams illustrate the key workflows associated with an inter-laboratory comparison and the analytical procedure.



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Caption: Workflow of a typical inter-laboratory comparison study.



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